

Ebov-IN-7: A Technical Guide for Researchers

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

Introduction

Ebov-IN-7, also identified as compound 26, is a small molecule inhibitor of the Ebola virus (EBOV).[1] This technical guide provides a comprehensive overview of its chemical structure, properties, and biological activity. The information presented is intended for researchers and professionals involved in the discovery and development of antiviral therapeutics. **Ebov-IN-7** has been shown to inhibit Ebola virus entry into host cells by targeting the interaction between the viral glycoprotein (GP) and the host endosomal receptor, Niemann-Pick C1 (NPC1).[1]

Chemical Structure and Properties

Ebov-IN-7 is a complex molecule with a pyrrolidine moiety. Its detailed chemical information is summarized in the tables below.

Chemical Identification



Identifier	Value
Compound Name	Ebov-IN-7
Synonym	Compound 26
CAS Number	68207-16-9
Molecular Formula	C18H18CIN3O3S
Molecular Weight	407.88 g/mol
SMILES	O=C(NNC1=CC=CC=C1SC2=CC(CI)=CC=C2INVALID-LINK=O)CN3CCCC3[2]
IUPAC Name	2-(2-(2-chlorophenylthio)-5- nitrophenylhydrazine-1-carbonyl)pyrrolidine

Physicochemical Properties (Predicted)

Property	Value
LogP	3.5
Topological Polar Surface Area (TPSA)	104.2 Ų
Hydrogen Bond Donors	2
Hydrogen Bond Acceptors	6
Rotatable Bonds	5

Biological Activity

Ebov-IN-7 demonstrates potent antiviral activity against Ebola virus by inhibiting its entry into host cells.

Antiviral Activity



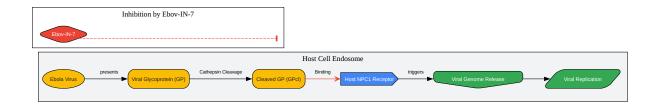
Parameter	Value	Cell Line	Assay
IC50 (pEBOV)	2.04 μM[1]	HEK293T	EBOV-GP pseudotyped virus assay

Cytotoxicity

Parameter	Value	Cell Line
CC50	60 μM[1]	HeLa
CC50	>100 µM	Vero

Mechanism of Action

Ebov-IN-7 functions by disrupting the crucial interaction between the cleaved form of the Ebola virus glycoprotein (GPcl) and the host's Niemann-Pick C1 (NPC1) receptor within the endosome. This interaction is a critical step for the fusion of the viral and endosomal membranes, which allows the viral genetic material to enter the cytoplasm. By inhibiting this binding, **Ebov-IN-7** effectively blocks viral entry and subsequent replication.



Click to download full resolution via product page

Mechanism of action for Ebov-IN-7.

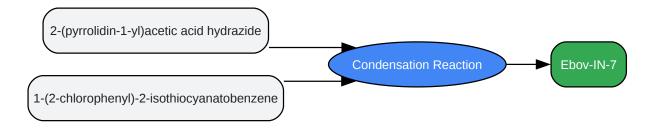


Experimental Protocols

Detailed methodologies for key experiments are crucial for the validation and further development of **Ebov-IN-7**.

Synthesis of Ebov-IN-7

The synthesis of **Ebov-IN-7** has been reported by Lasala F, et al. in Antiviral Research, 2021. The detailed, step-by-step protocol is described in the aforementioned publication. A generalized synthetic workflow is depicted below.



Click to download full resolution via product page

Generalized synthesis workflow for Ebov-IN-7.

EBOV-GP Pseudotyped Virus Neutralization Assay

This assay is used to determine the inhibitory concentration (IC₅₀) of **Ebov-IN-7** against Ebola virus entry.

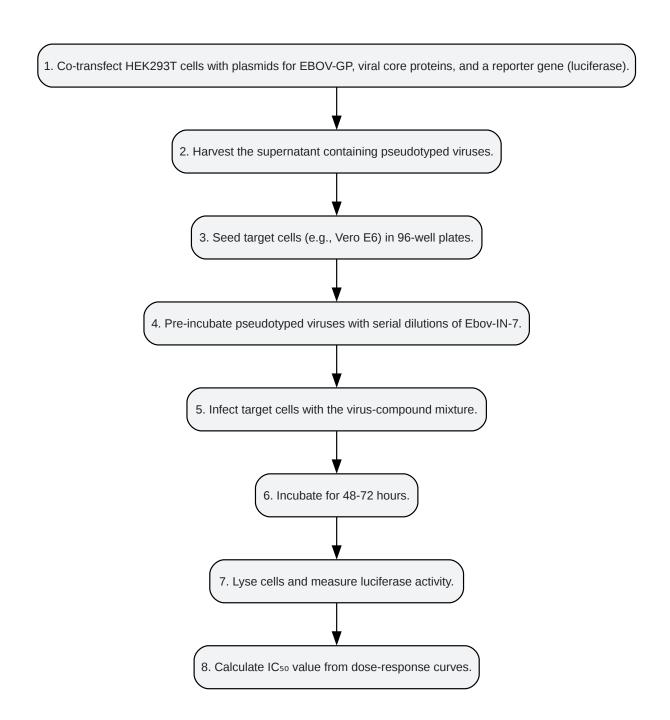
Materials:

- HEK293T cells
- Vesicular Stomatitis Virus (VSV) or Lentiviral vector system
- Plasmids encoding EBOV glycoprotein (GP) and a reporter gene (e.g., luciferase)
- Ebov-IN-7
- Cell culture medium and supplements
- Luciferase assay reagent



· 96-well plates

Workflow:



Click to download full resolution via product page



Workflow for the EBOV-GP pseudotyped virus neutralization assay.

EBOV-GPcl/NPC1 Interaction Assay

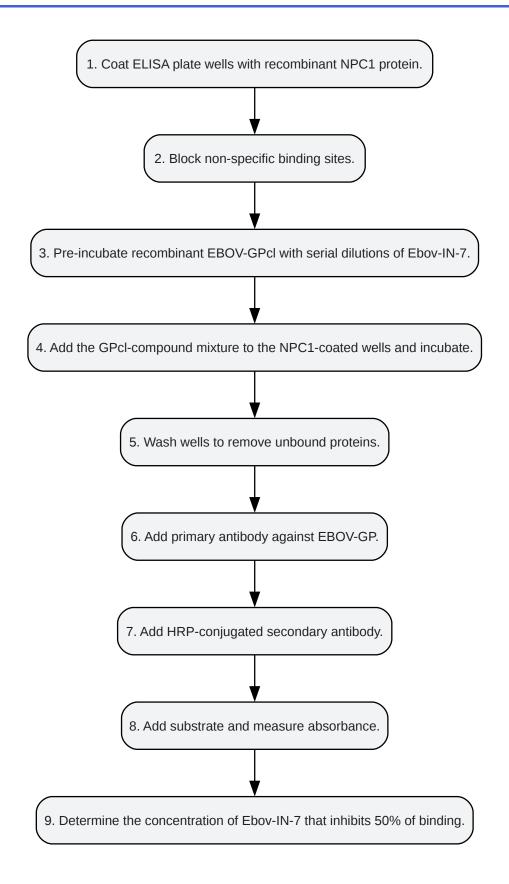
This assay directly measures the ability of **Ebov-IN-7** to inhibit the binding of cleaved EBOV-GP to the NPC1 receptor.

Materials:

- Recombinant cleaved EBOV glycoprotein (GPcl)
- Recombinant NPC1 protein (or domain C)
- Ebov-IN-7
- ELISA plates
- Antibodies for detection (e.g., anti-GP and HRP-conjugated secondary antibody)
- Substrate for HRP
- Plate reader

Workflow:





Click to download full resolution via product page

Workflow for the EBOV-GPcl/NPC1 interaction assay.



Conclusion

Ebov-IN-7 represents a promising lead compound for the development of novel anti-Ebola virus therapeutics. Its mechanism of action, targeting the host-virus interaction essential for viral entry, provides a clear rationale for its antiviral activity. The data and protocols presented in this technical guide are intended to facilitate further research and development of this and similar compounds. Further studies are warranted to evaluate its in vivo efficacy and safety profile.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. N'-Phenylacetohydrazide Derivatives as Potent Ebola Virus Entry Inhibitors with an Improved Pharmacokinetic Profile PMC [pmc.ncbi.nlm.nih.gov]
- 2. Discovery of Thiophene Derivatives as Potent, Orally Bioavailable, and Blood–Brain Barrier-Permeable Ebola Virus Entry Inhibitors PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Ebov-IN-7: A Technical Guide for Researchers]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12381184#ebov-in-7-chemical-structure-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]



Need Industrial/Bulk Grade? Request Custom Synthesis Quote

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com